

# Spectroscopic Analysis of 1-Chloro-3-methoxypropane: A Technical Guide

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## Compound of Interest

Compound Name: 1-Chloro-3-methoxypropane

Cat. No.: B029878

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This guide provides a comprehensive overview of the spectroscopic data for **1-chloro-3-methoxypropane**, tailored for researchers, scientists, and professionals in drug development. The document presents nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) data in a structured format, alongside detailed experimental protocols.

## Molecular Structure and Properties

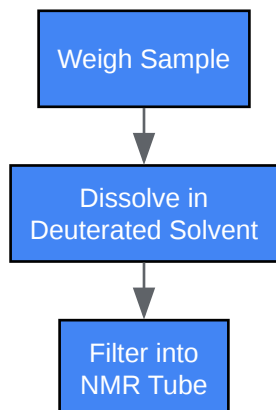
**1-Chloro-3-methoxypropane** (CAS No: 36215-07-3) is a halogenated ether with the chemical formula  $C_4H_9ClO$ .<sup>[1][2][3]</sup> Its molecular weight is 108.57 g/mol.<sup>[1][2][3][4]</sup>

## Molecular Structure of 1-Chloro-3-methoxypropane

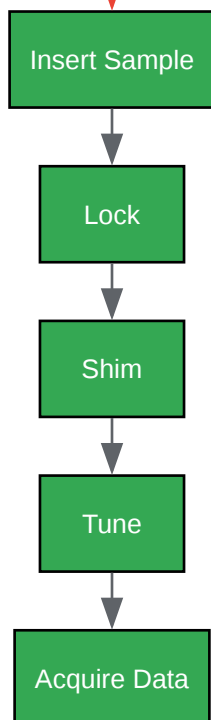


## NMR Experimental Workflow

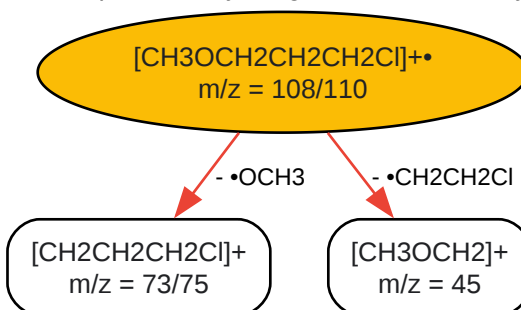
## Sample Preparation



## Data Acquisition



## Mass Spectrometry Fragmentation Pathway

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## References

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- 2. Propane, 1-chloro-3-methoxy- [webbook.nist.gov]
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